

Tributylmethylammonium Methyl Sulfate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Tributylmethylammonium methyl sulfate*

Cat. No.: *B082111*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tributylmethylammonium methyl sulfate (TBAM-MS) is a quaternary ammonium salt that has garnered significant interest in various chemical and industrial applications. As an ionic liquid, it possesses a unique set of properties, including low vapor pressure, high thermal stability, and the ability to dissolve a wide range of organic and inorganic compounds.^[1] Its primary application lies in its function as a highly effective phase-transfer catalyst (PTC), facilitating reactions between reactants located in immiscible phases.^{[1][2]} This technical guide provides an in-depth overview of the physical and chemical properties of **tributylmethylammonium methyl sulfate**, its synthesis, and its mechanism of action in phase-transfer catalysis.

Core Physical and Chemical Properties

Tributylmethylammonium methyl sulfate is a compound with the molecular formula $C_{14}H_{33}NO_4S$ and a molecular weight of 311.48 g/mol.^{[1][3]} Its structure consists of a central nitrogen atom bonded to three butyl groups and one methyl group, with a methyl sulfate anion. This structure imparts both hydrophobic and hydrophilic characteristics to the molecule, which is key to its function as a phase-transfer catalyst.^[1]

Data Presentation: Physical and Chemical Properties

While precise quantitative data for some physical properties of **tributylmethylammonium methyl sulfate** are not readily available in publicly accessible literature, the following table summarizes its known properties.

Property	Value/Description	Source(s)
Molecular Formula	C ₁₄ H ₃₃ NO ₄ S	[1][3]
Molecular Weight	311.48 g/mol	[1][3]
CAS Number	13106-24-6	[1]
Appearance	Typically a viscous liquid or a solid, depending on the temperature.	[1]
Solubility	Highly soluble in polar solvents and less soluble in non-polar solvents.	[1]
Density	Generally denser than water.	[1]
Melting Point	Varies based on purity and generally falls within a defined range for quaternary ammonium compounds.	[1]
Boiling Point	Data not available. As an ionic liquid, it has a very low vapor pressure and is expected to decompose at high temperatures before boiling.	
Flash Point	179.5 °C (closed cup)	

Experimental Protocols

Synthesis of Tributylmethylammonium Methyl Sulfate

The primary method for synthesizing **tributylmethylammonium methyl sulfate** is through the quaternization of tributylamine with dimethyl sulfate.[1]

Materials:

- Tributylamine
- Dimethyl sulfate
- Anhydrous toluene (or solvent-free)
- Nitrogen gas supply
- Ice bath
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser)

Methodology (Solvent-based):[\[1\]](#)

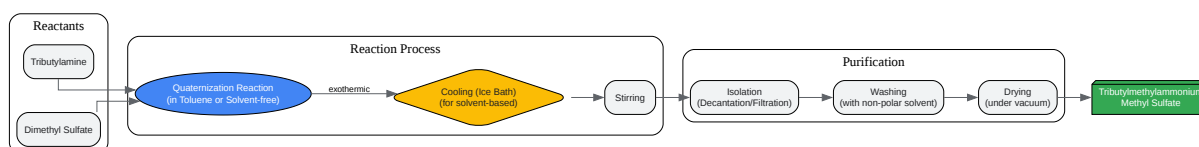
- In a round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve dimethyl sulfate in anhydrous toluene.
- Cool the mixture in an ice bath to maintain a low temperature.
- Slowly add a solution of tributylamine in anhydrous toluene dropwise to the cooled dimethyl sulfate solution under a nitrogen atmosphere. The reaction is exothermic and dropwise addition helps to control the temperature.
- After the addition is complete, continue to stir the reaction mixture at room temperature for several hours to ensure the reaction goes to completion.
- The product, **tributylmethyammonium methyl sulfate**, will precipitate out of the solution or form a second liquid phase.
- The product can be isolated by decantation or filtration and washed with a non-polar solvent like hexane to remove any unreacted starting materials.
- The final product should be dried under vacuum to remove any residual solvent.

Methodology (Solvent-free):[\[4\]](#)

- In a reaction vessel equipped with a stirrer and under an inert gas blanket, heat tributylamine until it is in a molten state.
- Slowly add dimethyl sulfate directly to the stirred, molten tributylamine. The exothermic reaction will further increase the temperature of the mixture.
- Maintain the temperature of the mixture above the melting point of the resulting **tributylmethyllammonium methyl sulfate** to ensure homogeneity.
- After the addition is complete, allow the reaction to proceed for a sufficient time to ensure complete conversion.
- The product is obtained directly and can be used without further purification, or it can be purified by washing with a suitable non-polar solvent.

Mandatory Visualizations

Synthesis of Tributylmethyllammonium Methyl Sulfate

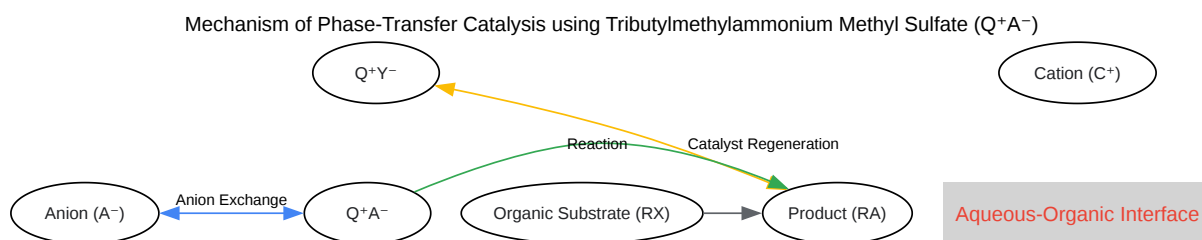


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Caption: Workflow for the synthesis of **tributylmethyllammonium methyl sulfate**.

Mechanism of Phase-Transfer Catalysis

Tributylmethyllammonium methyl sulfate is a classic example of a phase-transfer catalyst. It facilitates the transfer of a reactant from an aqueous phase to an organic phase where the reaction with an organic substrate can occur.



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Caption: The catalytic cycle of **tributylmethylammonium methyl sulfate** in phase-transfer catalysis.

Applications in Research and Development

The unique properties of **tributylmethylammonium methyl sulfate** make it a valuable tool for researchers and professionals in drug development and other areas of chemical synthesis.

- **Phase-Transfer Catalysis:** Its primary use is to accelerate reactions between immiscible reactants, which is common in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs).^[1] By facilitating these reactions, it can lead to higher yields, shorter reaction times, and milder reaction conditions.
- **Electrochemical Applications:** As an ionic liquid, it exhibits good electrochemical stability and can be used as a supporting electrolyte in various electrochemical systems.^{[4][5]}
- **Material Science:** It has been employed in the synthesis of metal-organic frameworks (MOFs) and as an additive in the electrodeposition of metal alloys to improve their properties.^{[1][5]}

Conclusion

Tributylmethylammonium methyl sulfate is a versatile quaternary ammonium salt with a significant role as a phase-transfer catalyst. Its ability to bridge the gap between immiscible phases makes it an indispensable tool in modern organic synthesis, contributing to more

efficient and sustainable chemical processes. While some of its physical properties are not precisely documented, its chemical behavior and applications are well-established, providing a strong foundation for its use in research, development, and industrial applications. Further research into its specific physical properties would be beneficial for optimizing its use in various applications.

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